

# Application Notes and Protocols: Tetraethylammonium Tetrafluoroborate (TEABF<sub>4</sub>) in Supercapacitors

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrafluoroborate

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## Introduction

Tetraethylammonium **tetrafluoroborate** (TEABF<sub>4</sub>) is a widely utilized electrolyte salt in high-performance supercapacitors, particularly in non-aqueous systems.[1][2] Its popularity stems from a favorable combination of properties including good ionic conductivity, a wide electrochemical window, and excellent thermal and electrochemical stability.[1][3] This document provides detailed application notes and experimental protocols for the use of TEABF<sub>4</sub> as an electrolyte in supercapacitors, aimed at researchers and scientists in the field. TEABF<sub>4</sub> is an ionic compound composed of a tetraethylammonium cation (TEA<sup>+</sup>) and a **tetrafluoroborate** anion (BF<sub>4</sub><sup>-</sup>).[1]

## Physicochemical Properties

TEABF<sub>4</sub> exhibits properties that make it a suitable electrolyte for high-energy and high-power supercapacitor applications. It is highly soluble in polar organic solvents like acetonitrile (ACN) and propylene carbonate (PC).[1] The resulting electrolytes offer a good balance between a relatively large maximum operating voltage (around 2.5 V to 3.0 V) and high ionic conductivities.[2][4] For instance, a 1 M TEABF<sub>4</sub> solution in acetonitrile can achieve a conductivity of up to 60 mS/cm.[5]

## Performance Data of TEABF4-based Electrolytes

The performance of supercapacitors utilizing TEABF4 is highly dependent on the solvent, concentration, electrode material, and operating conditions. Below are tables summarizing key performance metrics from various studies.

**Table 1: Performance in Acetonitrile (ACN) Electrolyte**

Electrode Material	Concentration (M)	Specific Capacitance (F/g)	Energy Density (Wh/kg)	Power Density (W/kg)	Voltage Window (V)	Cycling Stability	Reference
Activated Carbon	1.0	135 @ 1.0 A/g	75.1	2000	-	-	[6]
Porous 3D Graphene	1.0	174 @ 10 A/g	-	-	-	Excellent rate performance	[7]
a-MWGO	1.0	~130-150 @ various current densities	-	-	-	-	[8]
Glass Wool Separator	1.0	32.8 @ 2 mA	-	-	2.7	-	[9]
Glass Wool Separator	1.5	53.1 @ 2 mA	Improved by 64%	Improved by 165%	2.7	-	[9][10]

**Table 2: Performance in Propylene Carbonate (PC) Electrolyte**

Electrode Material	Concentration (M)	Specific Capacitance (F/g)	Energy Density (Wh/kg)	IR Drop (V)	Operating Temperature (°C)	Cycling Stability	Reference
Vertically Aligned CNTs (as-grown)	1.0	~60	-	Negligible @ 5 A/g	-	-	[11]
Vertically Aligned CNTs (oxidized)	1.0	~128	-	Negligible @ 5 A/g	-	-	[11]
Heat-treated Activated Carbon	1.0 (Et4NBF4/PC)	44.57 F/g @ 80°C	28.58	-	-40, 25, 80	-	[12]
Heat-treated Activated Carbon	1.0 (Et3NHB F4/PC)	42.12 F/g @ -40°C	-	0.279 @ -40°C, 0.133 @ 25°C, 0.198 @ 80°C	-40, 25, 80	Stable	[12]

## Experimental Protocols

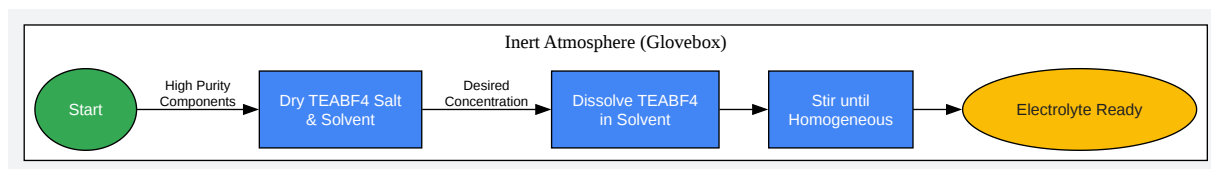
### Electrolyte Preparation

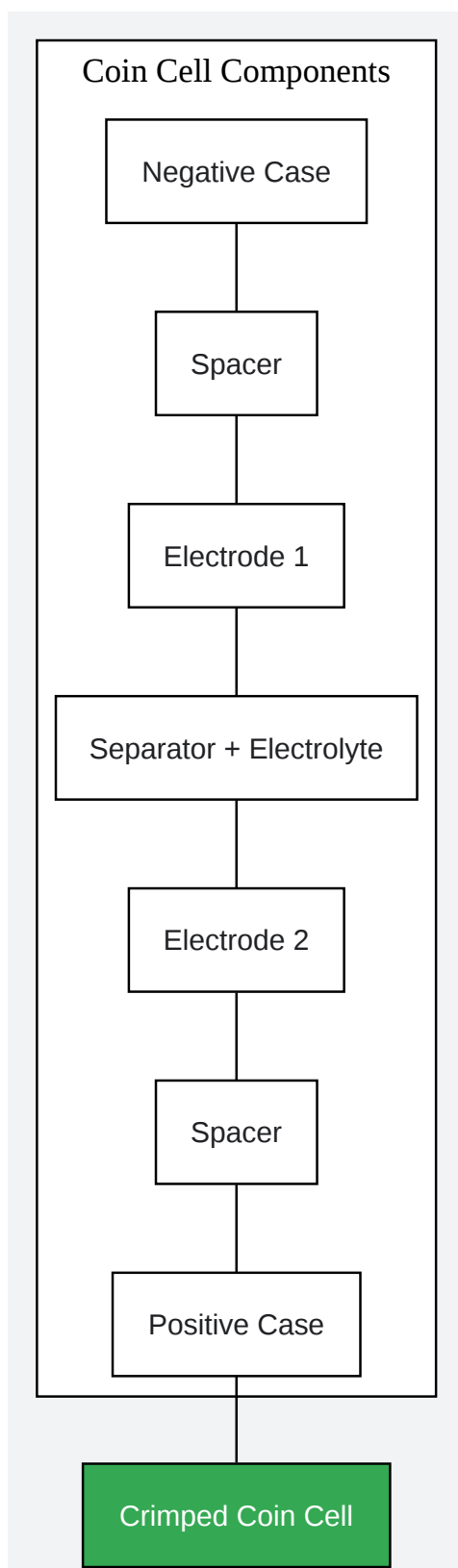
A standard protocol for preparing a TEABF4-based electrolyte is as follows:

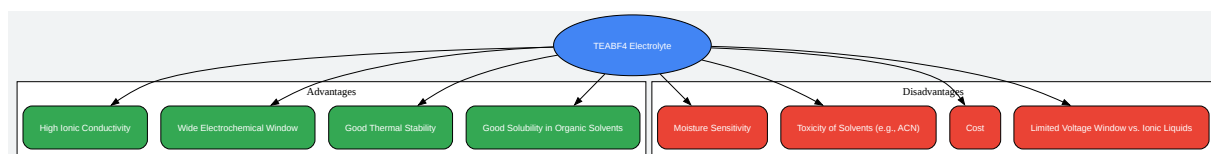
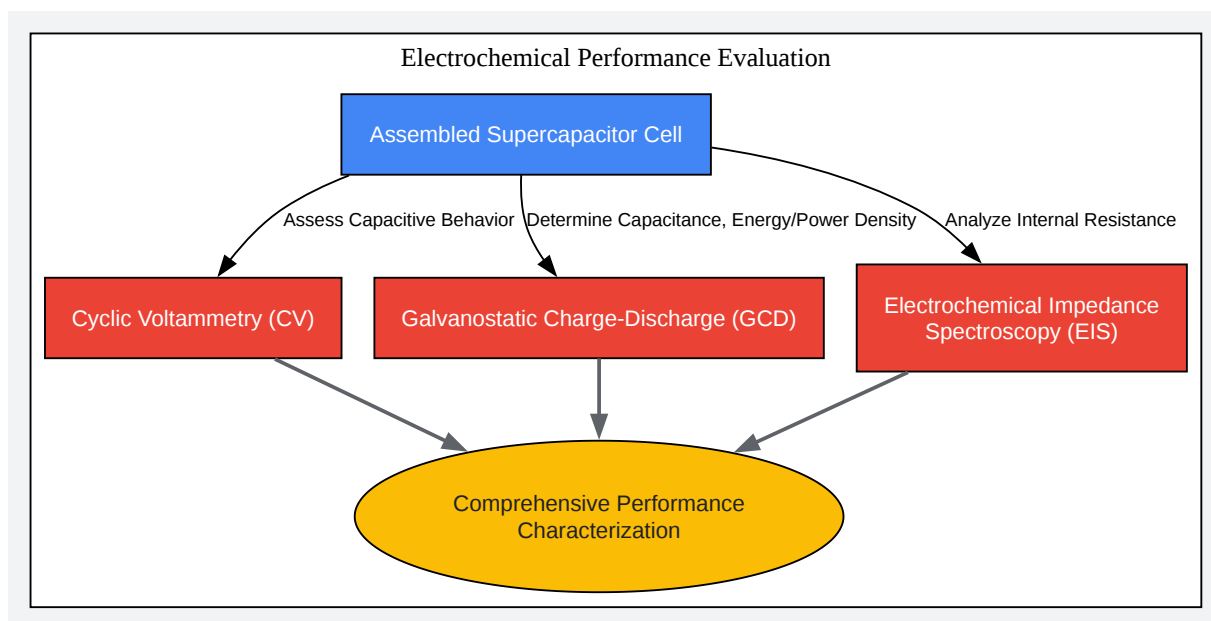
- **Drying:** Dry the TEABF4 salt (electrochemical grade, ≥99.0% purity) and the chosen solvent (anhydrous grade) over molecular sieves (e.g., 4A) for several days to minimize water

content ( $\leq 200$  ppm).[2][3] All handling should be performed in an inert atmosphere (e.g., an argon-filled glovebox) with low oxygen and water levels ( $< 1$  ppm).[2]

- Dissolution: Dissolve the dried TEABF<sub>4</sub> in the anhydrous solvent to the desired molar concentration (e.g., 1 M or 1.5 M).[2][9] Stir the solution until the salt is completely dissolved.







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## References

- 1. semiconductor.alfachemic.com [semiconductor.alfachemic.com]
- 2. osti.gov [osti.gov]
- 3. nbinno.com [nbinno.com]
- 4. The diffusion behavior and capacitance of tetraethylammonium/tetrafluoroborate ions in acetonitrile with different molar concentrations: a molecular d ... - RSC Advances (RSC Publishing) DOI:10.1039/C7RA09465E [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Designing a Graphene Coating-Based Supercapacitor with Lithium Ion Electrolyte: An Experimental and Computational Study via Multiscale Modeling - PMC [pmc.ncbi.nlm.nih.gov]
- 9. beei.org [beei.org]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
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